

Essential Safety and Logistical Information for Handling Phenylethylidenehydrazine

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Compound of Interest		
Compound Name:	Phenylethylidenehydrazine	
Cat. No.:	B3061030	Get Quote

Disclaimer: **Phenylethylidenehydrazine** is a metabolite of the drug phenelzine.[1][2] Specific toxicological data and a formal Safety Data Sheet (SDS) for **phenylethylidenehydrazine** are not readily available. The following guidance is based on the hazardous properties of the closely related compound, phenylhydrazine, and general best practices for handling hazardous chemicals in a laboratory setting. Phenylhydrazine is classified as acutely toxic, a suspected carcinogen and mutagen, and a skin/eye irritant.[1][3][4] Therefore, extreme caution is advised when handling **phenylethylidenehydrazine**.

Hazard Summary

Due to its chemical structure as a hydrazine derivative, **phenylethylidenehydrazine** should be treated as a hazardous substance with the potential for:

- Acute Toxicity: Toxic if swallowed, inhaled, or in contact with skin.[1][3][4]
- Carcinogenicity: May cause cancer.[1][3][4]
- Mutagenicity: Suspected of causing genetic defects.[1][3][4]
- Skin and Eye Irritation: Causes skin irritation and serious eye damage.[1][3][4]
- Skin Sensitization: May cause an allergic skin reaction.[1][3][4]
- Organ Toxicity: May cause damage to organs through prolonged or repeated exposure.[1][3]
 [4]



Quantitative Data Summary

As specific data for **phenylethylidenehydrazine** is unavailable, the following table summarizes the properties of the related compound, phenylhydrazine, to provide a conservative basis for safety protocols.

Property	Phenylhydrazine Data
Physical State	Liquid[1][3]
Appearance	Colorless to yellow or dark amber liquid[1][3][5]
Odor	Aromatic[1][5]
Boiling Point	238 - 241 °C / 460.4 - 465.8 °F[5]
Flash Point	88 - 89 °C / 190.4 - 192.2 °F[3][5]
Vapor Density	3.7 (Air = 1.0)[3][5]
Specific Gravity	1.090 - 1.10[3][5]
Solubility	Soluble in water[5]
Hazard Class (DOT)	6.1 (Toxic)[5]
UN Number	UN2572[5]

Operational Plan: Handling Phenylethylidenehydrazine

This step-by-step guidance is designed to minimize exposure and ensure safe handling in a laboratory setting.

1. Engineering Controls:

- All work with **phenylethylidenehydrazine** must be conducted in a certified chemical fume hood to prevent inhalation of vapors.[1][5]
- Ensure an eyewash station and safety shower are readily accessible in the immediate work area.[6][7]



2. Personal Protective Equipment (PPE):

- Gloves: Wear two pairs of chemical-resistant gloves (e.g., nitrile or neoprene) at all times.[8] Change gloves immediately if contaminated, torn, or after 30-60 minutes of use.[8]
- Eye Protection: Chemical safety goggles and a face shield are mandatory to protect against splashes.[9]
- Lab Coat/Gown: A long-sleeved, cuffed lab coat or a disposable gown made of a low-permeability fabric should be worn.[8]
- Respiratory Protection: For routine handling within a fume hood, respiratory protection may
 not be required. However, in the case of a spill or if there is a risk of aerosol generation
 outside of a fume hood, a NIOSH-approved respirator with an organic vapor cartridge is
 necessary.[8]

3. Handling Procedures:

- Before starting work, ensure all necessary PPE is donned correctly.
- Transport phenylethylidenehydrazine in a secondary, sealed, and shatter-resistant container.
- Dispense the smallest quantity necessary for the experiment.
- Avoid direct contact with the substance. Use appropriate tools for transfers.
- Keep containers tightly closed when not in use.[3]
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.

4. Emergency Procedures:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing.[1][6] Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open.[1] Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[7]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[1]
- Spills: Evacuate the area. For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for hazardous waste disposal. For large spills, contact your institution's environmental health and safety department immediately.

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Caption: Personal Protective Equipment (PPE) workflow for handling **Phenylethylidenehydrazine**.

Disposal Plan

All waste contaminated with **phenylethylidenehydrazine** must be treated as hazardous waste.

- 1. Waste Segregation:
- Liquid Waste: Collect all liquid waste containing **phenylethylidenehydrazine** in a dedicated, sealed, and clearly labeled hazardous waste container.
- Solid Waste: All contaminated solid waste, including gloves, disposable lab coats, absorbent
 materials from spills, and empty containers, must be collected in a separate, sealed, and
 labeled hazardous waste container.
- 2. Container Management:
- Use containers that are compatible with hydrazine compounds.



- Label all waste containers clearly with "Hazardous Waste," the full chemical name "Phenylethylidenehydrazine," and the associated hazards (e.g., "Toxic," "Carcinogen").
- Keep waste containers closed except when adding waste.
- Store waste containers in a designated, secure area away from incompatible materials.
- 3. Disposal Procedure:
- Do not dispose of any **phenylethylidenehydrazine** waste down the drain or in the regular trash.
- Arrange for the disposal of hazardous waste through your institution's environmental health and safety department, following all local, state, and federal regulations.

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Caption: Step-by-step disposal plan for **Phenylethylidenehydrazine** waste.

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